

Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for Suberic Acid

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Compound of Interest

Compound Name: Suberic acid

Cat. No.: B032711

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Suberic acid**, including detailed personal protective equipment (PPE) requirements, step-by-step operational procedures, and compliant disposal plans.

Hazard Identification and Safety Recommendations

Suberic acid, also known as octanedioic acid, is a white crystalline powder.^[1] While not classified as acutely toxic, it is considered a hazardous substance that can cause serious eye irritation.^{[1][2][3][4][5][6][7]} It may also cause skin and respiratory system irritation.^[2] Long-term exposure to high dust concentrations could potentially lead to respiratory issues.^[2] Therefore, adherence to proper safety protocols is crucial.

Key Hazards:

- **Eye Irritation:** Causes serious eye irritation.^{[1][3][4][5][6][7]}
- **Skin Irritation:** Can cause skin inflammation in some individuals.^[2]
- **Respiratory Irritation:** Inhalation of dust may irritate the respiratory system.^[2]
- **Combustibility:** As a solid powder, it is combustible and fine dust can form explosive mixtures with air.^[2]

Quantitative Safety Data

The following table summarizes key quantitative data for **Suberic acid**, critical for risk assessment and safe handling.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₄	[1][4]
Molecular Weight	174.19 g/mol	[1]
Melting Point	141 - 144 °C (285.8 - 291.2 °F)	[3]
Flash Point	203 °C (397.4 °F)	[1][3]
Solubility in Water	1 g in 625 ml	[2]

Operational Plan: From Preparation to Disposal

This section outlines the procedural, step-by-step guidance for the safe handling of **Suberic acid** in a laboratory setting.

Engineering Controls and Preparation

- Ventilation: Always handle **Suberic acid** in a well-ventilated area.[1][4] Use of a chemical fume hood is recommended to minimize inhalation of dust.
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[1][3]
- Container Handling: Keep the container tightly closed when not in use.[1][4] Handle containers with care to avoid generating dust.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Suberic acid**:

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][3][6][8] A face shield may be necessary for operations with a higher risk of dust generation.[1]

- **Hand Protection:** Wear appropriate chemical-resistant gloves such as nitrile rubber, neoprene, or PVC.[2] Gloves should be inspected for any signs of degradation before use and disposed of properly after handling the chemical.[6][8] Always wash hands thoroughly after removing gloves.[2][8]
- **Skin and Body Protection:** A laboratory coat is required.[1] For larger quantities or when there is a significant risk of skin contact, consider a PVC apron and additional protective clothing.[1][2]
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved N95 dust mask or equivalent particulate respirator should be used.[5]

Handling and Experimental Procedures

- **Avoid Contact:** Prevent all personal contact with **Suberic acid**, including inhalation of dust and contact with skin and eyes.[2]
- **Minimize Dust:** Handle the solid carefully to minimize dust generation.[1]
- **Weighing:** If weighing the powder, do so in a fume hood or a ventilated balance enclosure.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, bases, and strong reducing agents.[2][3]

Spill Management

- **Minor Spills:** For small spills, immediately clean up the area.[2] Avoid breathing the dust.[2] Use a method that does not generate dust, such as gently sweeping or using a vacuum with a HEPA filter. Place the collected material into a suitable, labeled container for disposal.[8]
- **Major Spills:** In the event of a large spill, evacuate the area and alert emergency responders.[2] Only trained personnel equipped with appropriate PPE should handle the cleanup.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1]

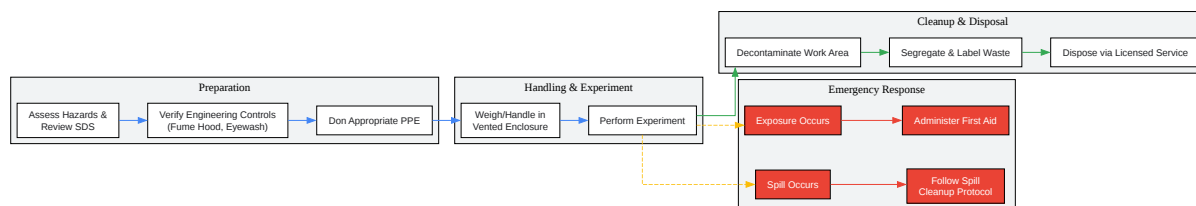
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water.[1][2] If irritation persists, seek medical advice.
- Inhalation: Move the individual to fresh air.[1] If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms develop.
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water and seek medical advice.
[1][6][8]

Disposal Plan

All waste containing **Suberic acid** must be handled in accordance with local, state, and federal regulations.[2]

- Waste Collection: Collect waste **Suberic acid** and any contaminated materials (e.g., gloves, paper towels) in a clearly labeled, sealed container.
- Disposal Method: Do not dispose of **Suberic acid** down the drain.[8] Contact a licensed professional waste disposal service for proper disposal.[8] One approved method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Container Disposal: Do not reuse empty containers.[4] They should be disposed of as unused product.[8]

Workflow for Safe Handling of Suberic Acid



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Caption: Workflow for the safe handling of **Suberic acid**.

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